

Anisoin (CAS 119-52-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Anisoin

Cat. No.: B085897

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Anisoin, with the CAS number 119-52-8, is a benzoin derivative characterized by the presence of two methoxyphenyl groups. This white to pale yellow crystalline powder is a versatile compound with significant applications in polymer chemistry and analytical sciences. This technical guide provides an in-depth overview of the core properties of **Anisoin**, including its physicochemical characteristics, synthesis, and key applications, with a focus on experimental methodologies.

Core Properties and Data

Anisoin, systematically named 2-hydroxy-1,2-bis(4-methoxyphenyl)ethanone, possesses a unique molecular structure that dictates its physical and chemical behavior. A summary of its key quantitative properties is presented below for easy reference and comparison.

Physicochemical Properties of Anisoin

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₆ O ₄	[1]
Molecular Weight	272.30 g/mol	[1][2]
Melting Point	111-112 °C	[2]
Boiling Point	194 °C at 12 mmHg	
Density	1.194 g/cm ³	
Flash Point	230 °F (110 °C)	
Solubility	Soluble in ethanol, ether, and acetone; insoluble in water.	
Appearance	White to pale yellow crystalline powder	[4]

Spectroscopic Data

Spectroscopy	Key Peaks/Signals
FT-IR (cm ⁻¹)	1670 (C=O stretch), 1250 (C-O-C methoxy stretch)[5]
¹ H NMR	Spectral data available from various sources.
¹³ C NMR	Spectral data available from various sources.
Mass Spectrometry	Base peak and fragmentation pattern data are available.

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. This section outlines key experimental protocols related to **Anisoïn**.

Synthesis of Anisoïn (Benzoin Condensation)

Anisoin is commonly synthesized via the benzoin condensation of p-anisaldehyde. A typical laboratory-scale procedure is as follows:

Materials:

- p-Anisaldehyde
- Sodium cyanide (NaCN) or Thiamine hydrochloride (Vitamin B₁) as a catalyst
- Ethanol or Dimethylformamide (DMF) as a solvent
- Water

Procedure:

- Dissolve p-anisaldehyde in the chosen solvent (e.g., ethanol or DMF) in a round-bottom flask.
- Add a catalytic amount of sodium cyanide or thiamine hydrochloride to the solution.
- Heat the reaction mixture at a specific temperature (e.g., 80 °C for DMF) for several hours.^[3]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Precipitate the product by adding water to the reaction mixture.
- Collect the crude **Anisoin** by filtration and wash it with water.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to obtain pure **Anisoin** crystals.

Recrystallization for Purification

Recrystallization is a standard technique to purify solid compounds like **Anisoin**.

Procedure:

- Dissolve the impure **Anisoïn** in a minimum amount of a hot solvent in which it is highly soluble (e.g., ethanol).
- Once fully dissolved, allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold solvent to remove any remaining impurities.
- Dry the crystals thoroughly to remove any residual solvent.[\[6\]](#)[\[7\]](#)

HPLC Analysis

While a specific validated HPLC method for **Anisoïn** is not readily available in the provided search results, a general approach for developing such a method for a compound of this nature would involve the following:

Typical HPLC Conditions:

- Column: A C18 reversed-phase column is a common starting point for non-polar to moderately polar compounds.
- Mobile Phase: A mixture of an organic solvent (like acetonitrile or methanol) and an aqueous buffer (e.g., phosphate buffer) is typically used. The ratio is optimized to achieve good separation.
- Detection: UV detection is suitable for **Anisoïn** due to its aromatic rings. The detection wavelength should be set at one of the compound's UV absorbance maxima.
- Flow Rate: A typical flow rate is around 1 mL/min.
- Injection Volume: Usually in the range of 10-20 µL.

Method development and validation would be required to determine the optimal conditions for linearity, accuracy, precision, and sensitivity, following established guidelines.[\[8\]](#)[\[9\]](#)

Key Applications and Mechanisms

Anisoin's chemical structure makes it particularly useful in two main areas: as a photoinitiator for free-radical polymerization and as a derivatizing agent in analytical chemistry.

Photoinitiator in Polymer Chemistry

Anisoin functions as a Type I photoinitiator. Upon exposure to ultraviolet (UV) light, the molecule undergoes homolytic cleavage (α -cleavage) to generate two free radicals. These radicals can then initiate the polymerization of monomers, such as acrylates, leading to the formation of a polymer network. This property is widely utilized in UV-curable coatings, inks, and adhesives.^{[10][11]}

Derivatization Reagent for Guanidino Compounds

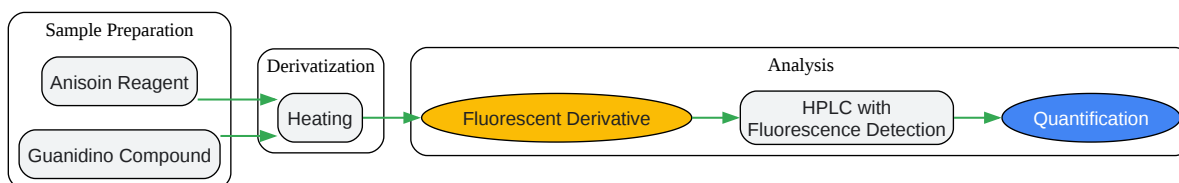
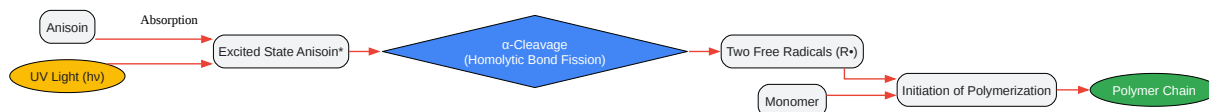
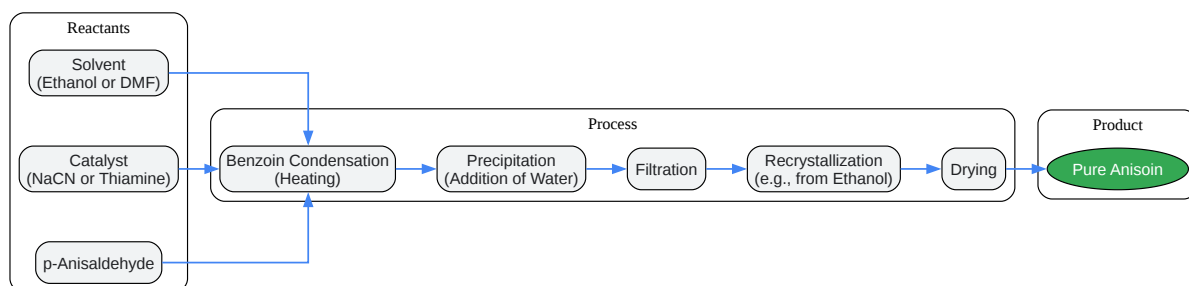
Anisoin is employed as a pre-column derivatization reagent for the analysis of guanidino compounds by High-Performance Liquid Chromatography (HPLC) with fluorescence detection. The guanidino group reacts with **Anisoin** to form a highly fluorescent derivative, significantly enhancing the sensitivity and selectivity of the analysis.

Derivatization Protocol Outline:

- Mix the sample containing guanidino compounds with a solution of **Anisoin**.
- The reaction conditions typically involve heating the mixture at a specific temperature for a short period.
- The resulting fluorescent derivative is then analyzed by reversed-phase HPLC.

Visualizing Workflows and Mechanisms

To further elucidate the processes involving **Anisoin**, the following diagrams are provided in the DOT language for use with Graphviz.



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